

[4-(Aminomethyl)oxan-4-yl]methanol molecular weight and formula

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Compound of Interest

Compound Name: [4-(Aminomethyl)oxan-4-yl]methanol

Cat. No.: B1291429

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Technical Guide: [4-(Aminomethyl)oxan-4-yl]methanol

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of the chemical compound **[4-(Aminomethyl)oxan-4-yl]methanol**, focusing on its fundamental molecular properties.

Core Molecular Data

The fundamental quantitative data for **[4-(Aminomethyl)oxan-4-yl]methanol** are summarized below. This compound is also known as [4-(aminomethyl)tetrahydro-2H-pyran-4-yl]methanol.[\[1\]](#) [\[2\]](#)[\[3\]](#)

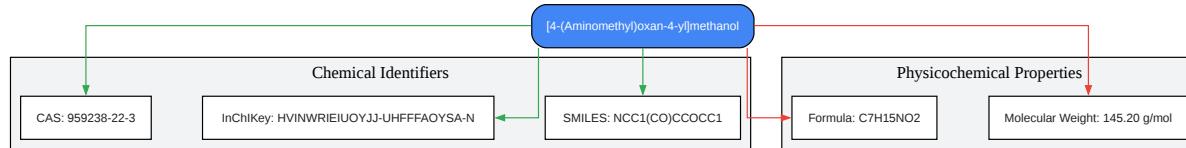
Property	Value
Molecular Formula	C7H15NO2 [1] [2] [3] [4] [5]
Molecular Weight	145.20 g/mol [2] [3]
Alternate Molecular Weight	145.202 g/mol [1]
Canonical SMILES	NCC1(CO)CCOCC1 [1]
InChI Key	HVINWRIEUOYJJ-UHFFFAOYSA-N [1]
CAS Number	959238-22-3 [1] [4]

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **[4-(Aminomethyl)oxan-4-yl]methanol** are not readily available in the public domain. The compound is primarily supplied as a chemical intermediate for research and development purposes.

Logical Relationships of Compound Properties

The following diagram illustrates the hierarchical relationship of the compound's identifiers and properties.



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Caption: Hierarchical data structure for **[4-(Aminomethyl)oxan-4-yl]methanol**.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
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